

In-Depth Technical Guide: Ethyl 6-cyano-1H-indole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 6-cyano-1H-indole-2-carboxylate

Cat. No.: B054647

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 6-cyano-1H-indole-2-carboxylate**, a key heterocyclic compound with significant potential in medicinal chemistry and materials science. This document details its chemical and physical properties, outlines a general synthetic approach, and discusses its relevance in contemporary research and drug development based on the activities of structurally related molecules.

Core Compound Properties

Ethyl 6-cyano-1H-indole-2-carboxylate is an indole derivative characterized by an ethyl ester at the 2-position and a nitrile group at the 6-position of the indole ring. These functional groups provide versatile handles for further chemical modifications, making it a valuable building block in organic synthesis.

Property	Value	Source
CAS Number	104291-81-8	[1][2]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	214.22 g/mol	[1]
Purity	≥97%	[1]

Computational Data

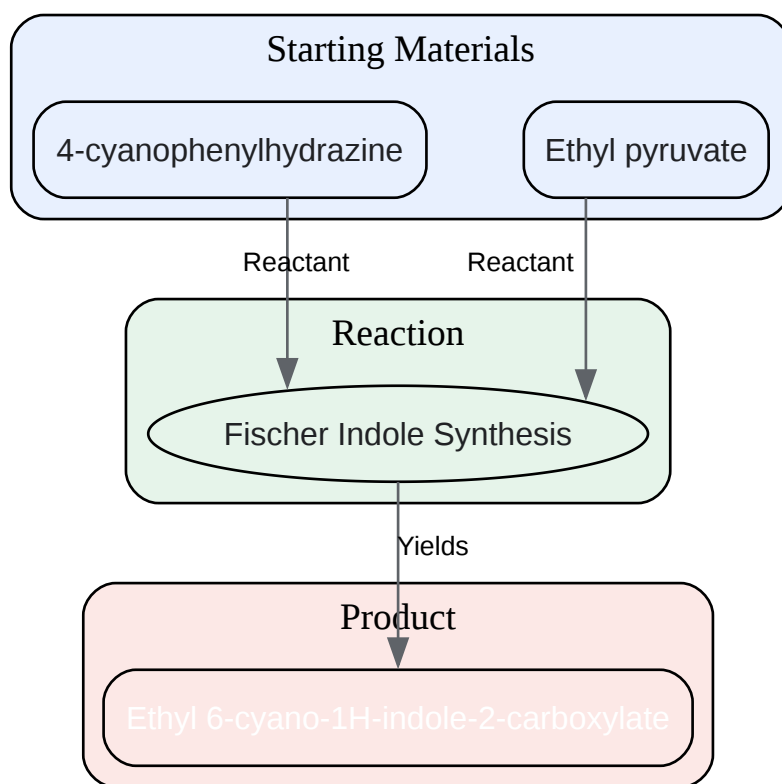
Computational models provide valuable insights into the physicochemical properties of a molecule, which can be predictive of its behavior in biological systems.

Parameter	Value	Source
Topological Polar Surface Area (TPSA)	65.88 Å ²	[1]
LogP	2.21628	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	2	[1]

Synthesis and Experimental Protocols

While a specific detailed experimental protocol for the synthesis of **ethyl 6-cyano-1H-indole-2-carboxylate** is not readily available in the surveyed literature, a general and widely applicable method for the synthesis of indole-2-carboxylates is the Fischer indole synthesis. The following represents a plausible synthetic workflow.

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **ethyl 6-cyano-1H-indole-2-carboxylate** via the Fischer indole synthesis.

General Experimental Protocol: Fischer Indole Synthesis

- **Hydrazone Formation:** 4-cyanophenylhydrazine is reacted with ethyl pyruvate in a suitable solvent, such as ethanol, often with an acid catalyst (e.g., acetic acid), to form the corresponding hydrazone. The reaction is typically stirred at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC).
- **Indolization (Cyclization):** The formed hydrazone is then subjected to cyclization under acidic conditions. A variety of acid catalysts can be employed, including polyphosphoric acid (PPA), sulfuric acid, or Lewis acids like zinc chloride. The mixture is heated to promote the [1,1]-sigmatropic rearrangement and subsequent cyclization to the indole ring.

- **Work-up and Purification:** Upon completion of the reaction, the mixture is cooled and neutralized, often by pouring it into a biphasic mixture of water and an organic solvent (e.g., ethyl acetate). The organic layer is separated, washed, dried over an anhydrous salt (e.g., Na_2SO_4), and concentrated under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel, to yield the pure **ethyl 6-cyano-1H-indole-2-carboxylate**.

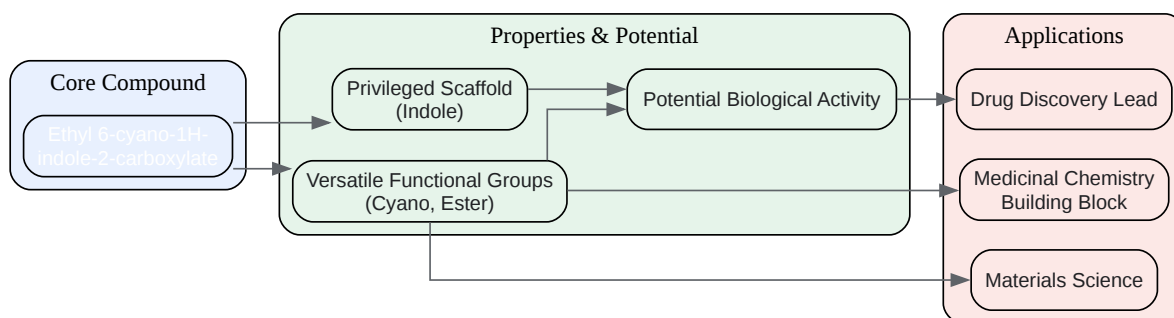
Applications in Research and Drug Development

The indole scaffold is a privileged structure in medicinal chemistry, appearing in a vast number of natural products and synthetic drugs. The presence of a cyano group, an electron-withdrawing group, at the 6-position can significantly influence the electronic properties of the indole ring system and its interaction with biological targets.

While specific biological data for **ethyl 6-cyano-1H-indole-2-carboxylate** is limited in public literature, derivatives of 6-cyanoindole have shown notable activity. For instance, they have been investigated as ligands for the dopamine D4 receptor, a target for neuropsychiatric disorders.[3] The position of the cyano group on the indole ring has been shown to be a critical determinant of biological activity, with 6-cyanoindole derivatives exhibiting moderate to high affinity for this receptor.[3]

Furthermore, the cyanoindole moiety is a key component in various bioactive molecules. For example, 5-cyanoindole is a crucial intermediate in the synthesis of the antidepressant Vilazodone.[4] This highlights the potential of cyano-substituted indoles as valuable starting materials for the development of novel therapeutics.

Potential Logical Relationships in Drug Discovery



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Caption: Logical relationships illustrating the utility of **ethyl 6-cyano-1H-indole-2-carboxylate** in scientific research.

Conclusion

Ethyl 6-cyano-1H-indole-2-carboxylate is a molecule of significant interest for researchers in organic synthesis and medicinal chemistry. Its structural features suggest a high potential for the development of novel bioactive compounds. While detailed experimental and biological data for this specific compound are not extensively documented in publicly accessible literature, the established importance of the indole nucleus and cyano-substituted derivatives provides a strong rationale for its further investigation and utilization in drug discovery and materials science. Researchers are encouraged to explore its synthetic utility and to investigate its biological profile to unlock its full potential.

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